Application Note: 3-Chloro-5-(trifluoromethoxy)picolinic Acid in Agrochemical Research

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Compound of Interest

Compound Name:	*3-Chloro-5-(trifluoromethoxy)picolinic acid*
Cat. No.:	*B13157507*

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Part 1: Executive Summary & Strategic Value

3-Chloro-5-(trifluoromethoxy)picolinic acid represents a high-value scaffold in the discovery of next-generation synthetic auxin herbicides. While traditional picolinate herbicides (e.g., Clopyralid, Picloram) rely on chlorine substituents to modulate lipophilicity and receptor binding, the incorporation of the trifluoromethoxy (-OCF3) group offers a distinct bioisosteric advantage.

This guide details the application of this scaffold in Structure-Activity Relationship (SAR) optimization, specifically focusing on its role as a core intermediate for synthesizing 6-aryl-picolinates (analogous to Halauxifen and Florpyrauxifen). The -OCF3 moiety enhances membrane permeability and metabolic stability while altering the steric profile at the 5-position, potentially overcoming resistance mechanisms associated with classic auxin herbicides.

Key Applications

- Bioisosteric Replacement: Substitution of -Cl or -CF3 at the 5-position to tune LogP and pKa.

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- Scaffold Functionalization: Precursor for 6-position diversification via C-H activation or N-oxide rearrangement.
- Resistance Management: Designing ligands with higher affinity for the AFB5 auxin receptor over TIR1.

Part 2: Chemical Profile & Comparative Metrics

The strategic value of the -OCF3 group lies in its unique physicochemical properties compared to standard substituents.

Table 1: Physicochemical Comparison of Picolinate 5-Position Substituents

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Property	-Cl (Reference)	-CF3 (Analog)	-OCF3 (Target)	Impact on Herbicide Design
Electronic Effect	EWG (= 0.23)	Strong EWG (= 0.54)	Strong EWG (= 0.35)	Modulates pKa of carboxylic acid; affects receptor binding strength.
Lipophilicity (Hansch)	0.71	0.88	1.04	Highest lipophilicity; enhances cuticular penetration and translocation.
Conformation	Spherical	Spherical	Orthogonal	The -OCF3 group can adopt conformations out of the ring plane, exploring unique receptor pockets.
Metabolic Stability	Moderate	High	Very High	Blocks oxidative metabolism at the 5-position.

Data derived from Hansch & Leo parameters for aromatic substituents.

Part 3: Experimental Protocols

Protocol A: Synthesis of 6-Aryl-3-Chloro-5-(trifluoromethoxy)picolinates

Objective: To convert the core scaffold into a bioactive 6-aryl picolinate herbicide (Halauxifen mimic) via a "Self-Validating" synthetic route.

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Workflow Logic (Causality):

The **3-chloro-5-(trifluoromethoxy)picolinic acid** core has an open 6-position. Direct arylation is difficult. The protocol uses N-oxide activation to install a leaving group (Cl) at C6, enabling Suzuki-Miyaura coupling. This ensures regiospecificity.

Step-by-Step Methodology:

- Esterification (Protection)
  - Reagents: **3-Chloro-5-(trifluoromethoxy)picolinic acid** (1.0 eq), Methanol (solvent), H2SO4 (cat).
  - Procedure: Reflux for 4-6 hours. Monitor via TLC (Hexane:EtOAc 3:1).
  - Validation: Disappearance of acid peak in LC-MS; formation of methyl ester.
- N-Oxidation (Activation)
  - Reagents: Methyl ester (from Step 1), Urea-Hydrogen Peroxide (UHP) complex (2.0 eq), Trifluoroacetic anhydride (TFAA) (2.0 eq), DCM.
  - Procedure: Dissolve ester in DCM at 0°C. Add UHP, then dropwise TFAA. Stir at RT for 12h.
  - Mechanism: The pyridine nitrogen is oxidized to N-oxide, increasing electron density at C2 and C6, but making the ring susceptible to nucleophilic attack after activation.
- Regioselective Chlorination (Functionalization)
  - Reagents: N-oxide intermediate, POCl3 (solvent/reagent).
  - Procedure: Heat neat in POCl3 at 80-100°C for 2-4 hours.
  - Causality: The N-oxide oxygen coordinates with Phosphorus, becoming a good leaving group. Chloride attacks the C6 position (sterically favored over C2 which is blocked by the ester).
  - Product: Methyl 3,6-dichloro-5-(trifluoromethoxy)picolinate.

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- Suzuki-Miyaura Coupling (Diversification)
  - Reagents: 6-Cl intermediate (1.0 eq), Aryl boronic acid (1.2 eq), Pd(dppf)Cl2 (5 mol%), K2CO3 (2.0 eq), Dioxane/Water (4:1).
  - Procedure: Degas solvents. Heat at 90°C under N2 for 4-12h.
  - Validation: LC-MS confirmation of biaryl product.
- Hydrolysis (Deprotection)
  - Reagents: LiOH (2.0 eq), THF/Water.
  - Procedure: Stir at RT for 2h. Acidify with 1M HCl to pH 3. Filter precipitate.

Protocol B: Arabidopsis Root Growth Bioassay (Auxin Activity)

Objective: Quantify the herbicidal potency of the synthesized analog compared to commercial standards (Picloram).

- Preparation:
  - Sterilize Arabidopsis thaliana (Col-0) seeds.
  - Prepare MS plates containing sucrose (1%) and agar (0.8%).
  - Dissolve test compounds in DMSO (Stock 100 mM).
- Treatment:
  - Supplement plates with compound concentrations: 0, 10, 100, 1000 nM.
  - Include controls: DMSO only (Negative), Picloram (Positive).
- Growth Conditions:
  - Plate seeds and stratify at 4°C for 2 days.

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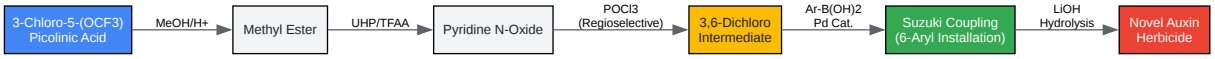
- Grow vertically in growth chamber (22°C, 16h light) for 7 days.

- Data Collection:
  - Scan plates using a flatbed scanner.
  - Measure primary root length using ImageJ.
  - Metric: Calculate IC50 (Concentration for 50% inhibition).
  - Phenotype Check: Look for "agravitropic" root curling and excessive root hair formation (classic auxin overdose signatures).

Part 4: Visualization of Workflows

Diagram 1: Synthetic Pathway for 6-Aryl Picolinate Discovery

This diagram illustrates the conversion of the **3-Chloro-5-(trifluoromethoxy)picolinic acid** scaffold into a bioactive herbicide candidate.



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Caption: Synthetic route converting the scaffold to a 6-aryl herbicide via N-oxide activation.

Diagram 2: Mode of Action (Auxin Signaling)

This diagram explains how the final molecule interacts with the plant cell machinery to cause death.

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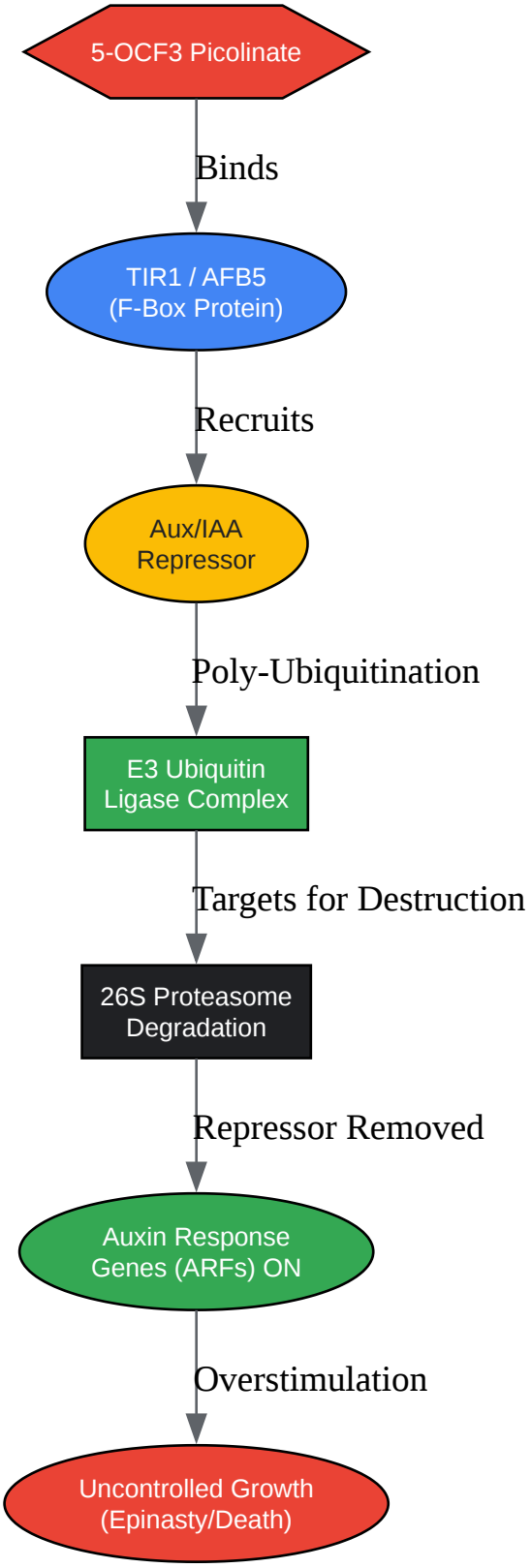

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Caption: Mechanism of Action: The herbicide mimics auxin, triggering lethal gene overexpression.

Part 5: References

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